

Application Notes and Protocols: 5-Difluoromethoxy-2-mercaptobenzimidazole in Organic Synthesis

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Compound of Interest

Compound Name: 5-Difluoromethoxy-2-mercaptobenzimidazole

Cat. No.: B018911

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These application notes provide a comprehensive overview of the use of **5-Difluoromethoxy-2-mercaptobenzimidazole** as a key intermediate in organic synthesis, with a primary focus on its application in the development of pharmaceutical agents. Detailed experimental protocols for its synthesis and subsequent utilization are provided, along with relevant chemical data and process workflows.

Introduction

5-Difluoromethoxy-2-mercaptobenzimidazole is a fluorinated heterocyclic compound of significant interest in medicinal chemistry.^[1] Its structural features, particularly the difluoromethoxy group and the reactive mercapto group, make it a valuable building block for the synthesis of various biologically active molecules.^{[1][2]} The primary application of this compound lies in its role as a crucial intermediate in the industrial synthesis of Pantoprazole, a widely used proton pump inhibitor for treating acid-related gastrointestinal disorders.^{[3][4][5]} Furthermore, its derivatives have been explored for other therapeutic applications, including as α -glucosidase inhibitors for potential antidiabetic activity.^[2]

Physicochemical Properties

A summary of the key physicochemical properties of **5-Difluoromethoxy-2-mercaptobenzimidazole** is presented in the table below.

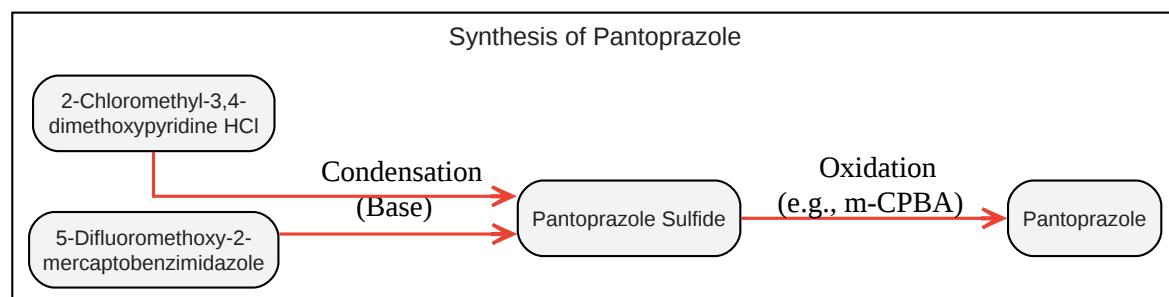
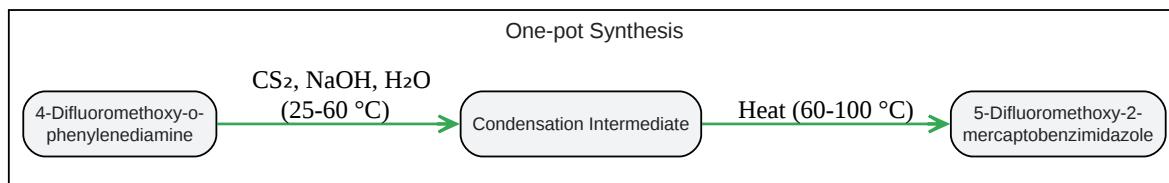
Property	Value	Reference(s)
CAS Number	97963-62-7	[6]
Molecular Formula	C ₈ H ₆ F ₂ N ₂ OS	[7]
Molecular Weight	216.21 g/mol	[7]
Appearance	Off-white to pale yellow-brown crystalline powder	[7]
Melting Point	239-243 °C	[6]
Solubility	Soluble in DMSO and Methanol	[8]
Purity	>97% (HPLC)	[2][6]

Synthetic Protocols

Two primary synthetic routes for the preparation of **5-Difluoromethoxy-2-mercaptobenzimidazole** are detailed below.

Synthesis from 4-Hydroxy Acetanilide

This multi-step synthesis provides a scalable and industrially viable route to the target compound.[5] The overall workflow is depicted in the diagram below.



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